

What are the chemical properties of 5-Bromo-DL-tryptophan?

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Compound of Interest

Compound Name: 5-Bromo-DL-tryptophan

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5-Bromo-DL-tryptophan: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological relevance of **5-Bromo-DL-tryptophan**. The information is curated for professionals in research and development, with a focus on data-driven insights and detailed experimental methodologies.

Core Chemical Properties

5-Bromo-DL-tryptophan is a halogenated derivative of the essential amino acid DL-tryptophan. The introduction of a bromine atom at the 5-position of the indole ring significantly influences its chemical and biological characteristics.

Physicochemical Data

A summary of the key physicochemical properties of **5-Bromo-DL-tryptophan** is presented in the table below for easy reference and comparison.

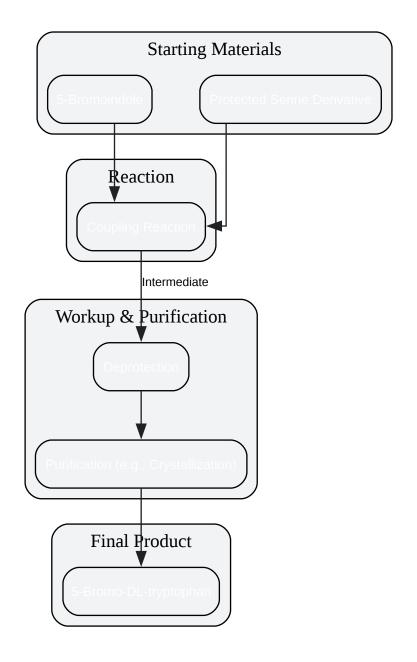


Property	Value	Source(s)
Molecular Formula	C11H11BrN2O2	[1][2]
Molecular Weight	283.12 g/mol	[1][2]
Appearance	Off-white to light beige fine crystalline powder	[3]
Melting Point	264 °C (decomposes)	[4]
CAS Number	6548-09-0	[4]
Synonyms	2-amino-3-(5-bromo-1H-indol- 3-yl)propanoic acid, 5- Bromotryptophan, H-DL-Trp(5- Br)-OH	[5]

Synthesis of 5-Bromo-DL-tryptophan

A common synthetic route to **5-Bromo-DL-tryptophan** involves the reaction of 5-bromoindole with a protected serine derivative. The following diagram outlines a representative synthetic workflow.





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A generalized workflow for the synthesis of **5-Bromo-DL-tryptophan**.

Experimental Protocol: Synthesis

While various specific methods exist, a general procedure for the synthesis of **5-bromo-DL-tryptophan** is as follows. A detailed, step-by-step protocol can be found in specialized organic synthesis literature.[6]



- Coupling: 5-bromoindole is reacted with a suitable N- and O-protected serine derivative,
 such as N-acetyl-D,L-serine methyl ester, in the presence of a catalyst.
- Deprotection: The protecting groups are removed from the coupled product. This is often achieved through hydrolysis under acidic or basic conditions.
- Purification: The crude product is purified, typically by recrystallization from a suitable solvent system, to yield pure **5-Bromo-DL-tryptophan**.

Spectral Data

Spectroscopic techniques are crucial for the characterization of **5-Bromo-DL-tryptophan**.

Technique	Key Features	
¹H NMR	Signals corresponding to the indole ring protons, the α - and β -protons of the amino acid side chain, and the amine and carboxylic acid protons. The bromine substitution affects the chemical shifts of the aromatic protons.	
¹³ C NMR	Resonances for the carbon atoms of the indole ring, the aliphatic side chain, and the carboxyl group.	
IR Spectroscopy	Characteristic absorption bands for the N-H and O-H stretching of the amino and carboxyl groups, C=O stretching of the carboxyl group, and aromatic C-H and C=C stretching of the indole ring.	
Mass Spectrometry	The molecular ion peak corresponding to the mass of 5-Bromo-DL-tryptophan, exhibiting the characteristic isotopic pattern for a bromine-containing compound.	

Chemical Reactivity and Stability



The chemical behavior of **5-Bromo-DL-tryptophan** is largely dictated by the indole ring and the amino acid functionality. The electron-withdrawing nature of the bromine atom can influence the reactivity of the indole nucleus.

- Stability: Like tryptophan, **5-Bromo-DL-tryptophan** is susceptible to degradation under harsh acidic or basic conditions, and upon exposure to light and oxidizing agents.[7][8] The indole ring can be particularly sensitive.[7] For optimal stability, it should be stored in a cool, dark place.
- Reactivity: The indole ring can undergo electrophilic substitution reactions. The amino and carboxylic acid groups exhibit typical reactions of amino acids, such as peptide bond formation.

Biological Significance and Role in Signaling Pathways

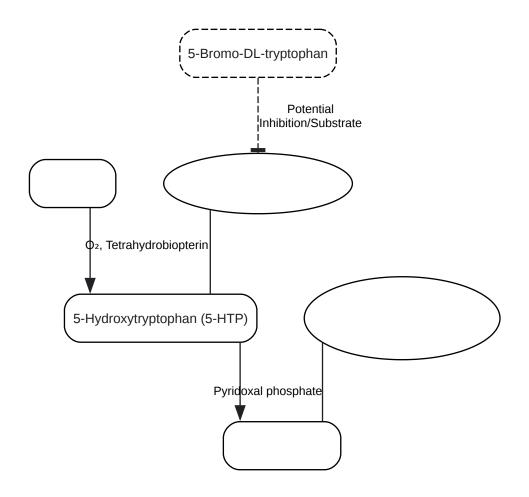
5-Bromo-DL-tryptophan is of significant interest to researchers due to its relationship with the serotonin biosynthetic pathway. Tryptophan is the metabolic precursor to the neurotransmitter serotonin.[9]

Interaction with the Serotonin Pathway

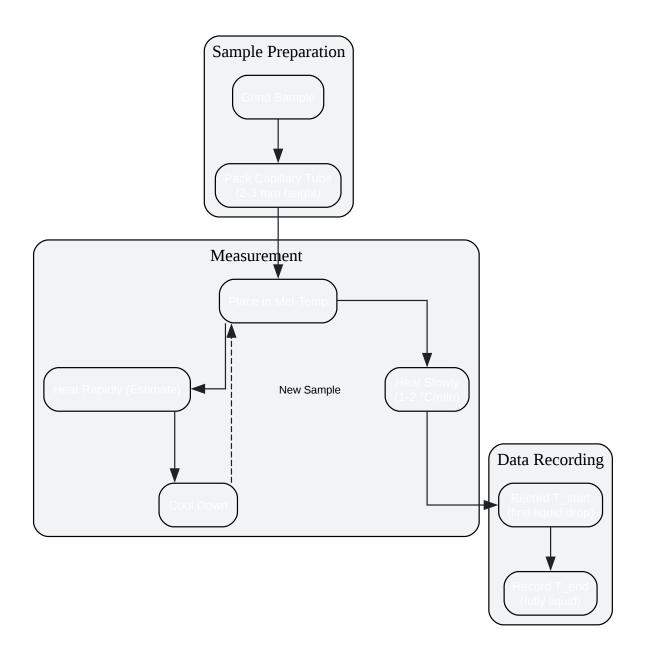
The biosynthesis of serotonin from tryptophan involves a two-step enzymatic process.[9] It is hypothesized that **5-Bromo-DL-tryptophan** can act as a substrate or inhibitor for the enzymes in this pathway, thereby modulating serotonin levels. Tryptophan hydroxylase (TPH) is the rate-limiting enzyme in this pathway.[10]

The diagram below illustrates the canonical serotonin synthesis pathway and the potential point of interaction for **5-Bromo-DL-tryptophan**.

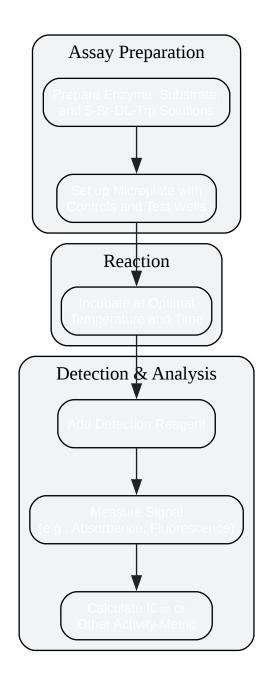












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